

1,5-Dimethyl-3-phenylpyrazole safety and handling precautions

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Compound of Interest

Compound Name: 1,5-Dimethyl-3-phenylpyrazole

Cat. No.: B088409

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An In-depth Technical Guide to the Safety and Handling of **1,5-Dimethyl-3-phenylpyrazole**

Disclaimer: Detailed safety, handling, and toxicological data specifically for **1,5-Dimethyl-3-phenylpyrazole** (CAS No. 10250-60-9) is limited in publicly available literature and safety data sheets. The following guide has been compiled using available data for the target compound and supplemented with information from structurally similar phenylpyrazole derivatives. This information should be used as a guideline for best practices. Researchers must always consult the specific Safety Data Sheet (SDS) provided by the chemical supplier before handling this compound and perform their own risk assessment.

Compound Identification and Physical Properties

1,5-Dimethyl-3-phenylpyrazole is a substituted pyrazole derivative. Its specific properties are essential for understanding its behavior and potential hazards in a laboratory setting.

Table 1: Physical and Chemical Properties of **1,5-Dimethyl-3-phenylpyrazole**

Property	Value	Source
CAS Number	10250-60-9	[1]
Molecular Formula	C ₁₁ H ₁₂ N ₂	[1]
Molecular Weight	172.226 g/mol	[1]
Density	1.03 g/cm ³	[1]
Boiling Point	281.7°C at 760 mmHg	[1]
Flash Point	124.2°C	[1]
Vapor Pressure	0.00599 mmHg at 25°C	[1]
LogP (Octanol/Water Partition Coefficient)	2.39550	[1]

| Refractive Index | 1.572 [[1] |

Hazard Identification and Classification

While a specific GHS classification for **1,5-Dimethyl-3-phenylpyrazole** is not readily available, related phenylpyrazole and pyrazolone compounds are classified as harmful if swallowed and capable of causing serious eye irritation.[2][3] Phenylpyrazole insecticides, a broader class of related compounds, are known to act as neurotoxins by interfering with GABA-gated chloride channels.[4][5] Although this specific mechanism cannot be confirmed for **1,5-Dimethyl-3-phenylpyrazole** without targeted studies, prudence dictates that it should be handled as a potentially neurotoxic agent.

Potential Hazards (based on related compounds):

- Acute Oral Toxicity: Harmful if swallowed.[2][3]
- Eye Irritation: May cause serious eye irritation.[2][3]
- Skin Irritation: May cause skin irritation.[6]
- Respiratory Irritation: May cause respiratory irritation if inhaled as dust or vapor.[6]

Safe Handling and Storage

Proper handling and storage procedures are critical to minimize exposure and ensure laboratory safety.

3.1 Handling:

- Use only in a well-ventilated area, preferably within a chemical fume hood.[7]
- Avoid breathing dust, vapor, mist, or gas.[7]
- Avoid contact with skin, eyes, and clothing.[7]
- Wear appropriate personal protective equipment (PPE) as detailed in Section 4.0.
- Wash hands and any exposed skin thoroughly after handling.[3]
- Do not eat, drink, or smoke in areas where the chemical is handled or stored.[2]
- Handle and open containers with care.[2]

3.2 Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated place.[7]
- Keep away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[8][9]
- Protect from sunlight and moisture.[2]



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Diagram 1: General Chemical Handling Workflow

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is essential to prevent exposure.

- Eye/Face Protection: Wear chemical safety goggles or a face shield conforming to EN166 (EU) or OSHA's 29 CFR 1910.133 (US) standards.[\[8\]](#)[\[10\]](#)
- Skin Protection:
 - Gloves: Wear appropriate chemical-resistant gloves (e.g., nitrile rubber, neoprene). Gloves must be inspected prior to use.[\[10\]](#)
 - Clothing: A lab coat is mandatory. For larger quantities or where splashing is possible, wear chemical-resistant protective clothing.[\[10\]](#)
- Respiratory Protection: If engineering controls (like a fume hood) are insufficient or if dust/aerosols are generated, use a NIOSH/MSHA or EN 149 approved respirator with a particulate filter.[\[7\]](#)[\[8\]](#)

Emergency Procedures

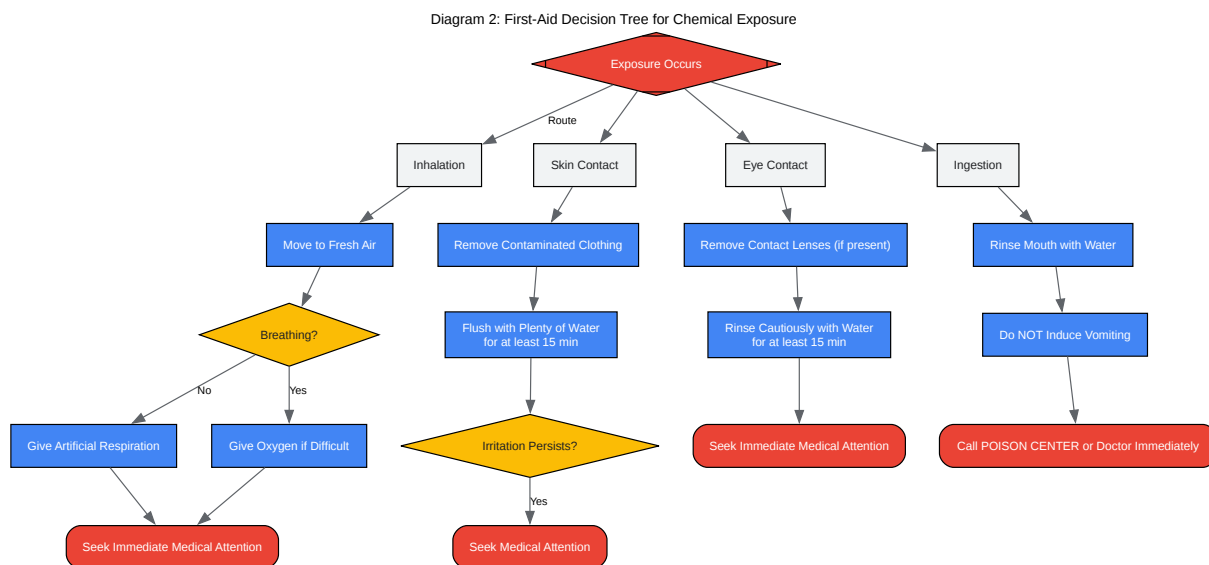
Immediate and appropriate action is crucial in the event of an emergency.

5.1 First-Aid Measures

- General Advice: Move the victim to fresh air. If symptoms persist, call a physician. Show the Safety Data Sheet to the doctor in attendance.[\[11\]](#)
- Inhalation: Remove from exposure and move to fresh air immediately. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[\[7\]](#)
- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention if irritation persists.[\[7\]](#)
- Eye Contact: Immediately flush eyes with plenty of water, also under the eyelids, for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek

immediate medical attention.[8]

- Ingestion: Do NOT induce vomiting. Clean mouth with water and drink plenty of water afterwards. Never give anything by mouth to an unconscious person. Call a POISON CENTER or doctor immediately.[2]



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Diagram 2: First-Aid Decision Tree for Chemical Exposure

5.2 Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, dry chemical, carbon dioxide (CO₂), or alcohol-resistant foam.[\[12\]](#)
- Specific Hazards: Thermal decomposition can lead to the release of irritating and toxic gases and vapors, including nitrogen oxides (NO_x) and carbon monoxide (CO).[\[13\]](#)
- Protective Equipment: As in any fire, wear a self-contained breathing apparatus (SCBA) with a full facepiece operated in pressure-demand or other positive pressure mode, and full protective gear.[\[12\]](#)[\[13\]](#)

5.3 Accidental Release Measures

- Personal Precautions: Ensure adequate ventilation. Evacuate personnel to safe areas. Use personal protective equipment as required. Avoid dust formation and remove all sources of ignition.[\[12\]](#)
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[\[12\]](#)
- Containment and Cleanup: Sweep up or vacuum material and place it into a suitable, closed, and labeled container for disposal.[\[7\]](#)[\[13\]](#) Avoid raising dust. The contaminated area should be cleaned thoroughly.

Toxicological Information

No specific toxicological studies for **1,5-Dimethyl-3-phenylpyrazole** were found. The information below is based on the broader class of phenylpyrazole compounds and should be treated with caution.

- Mechanism of Action (Hypothesized): Phenylpyrazole insecticides are known to be non-competitive antagonists of the γ-aminobutyric acid (GABA) receptor, which can lead to central nervous system hyperexcitability and convulsions.[\[4\]](#)[\[5\]](#) Fipronil, a related compound, shows higher affinity for insect GABA receptors than mammalian ones, but toxicity in mammals can occur.[\[5\]](#)[\[14\]](#)

- Acute Effects: In cases of human poisoning with fipronil, symptoms included vomiting, agitation, and seizures.[5][15]
- Chronic Effects: No data is available for **1,5-Dimethyl-3-phenylpyrazole**. Chronic studies on fipronil in dogs showed signs of neurotoxicity.[4]
- Carcinogenicity & Mutagenicity: No data available. The compound is not listed as a carcinogen by OSHA.[3]

Standard Safety Assessment Protocols

The data presented in a comprehensive Safety Data Sheet is derived from standardized experimental protocols. While specific reports for this compound are unavailable, the methodologies below are standard for chemical safety assessment.

Table 2: Typical Experimental Protocols for Chemical Hazard Assessment

Hazard Assessment	Standard Protocol / Methodology	Purpose
Acute Oral Toxicity	OECD Test Guideline 423 (Acute Toxic Class Method): A stepwise procedure with a small number of animals (typically rodents) per step. The method uses the mortality of animals to estimate the LD₅₀ (Lethal Dose, 50%).	To determine the dose of a substance that is lethal to 50% of a test population after a single oral administration.
Skin Irritation/Corrosion	OECD Test Guideline 404 (Acute Dermal Irritation/Corrosion): The substance is applied to a small area of skin on a test animal (typically a rabbit). The site is observed for signs of erythema (redness) and edema (swelling) over a period of up to 14 days.	To assess the potential of a substance to cause reversible or irreversible skin damage.
Eye Irritation/Corrosion	OECD Test Guideline 405 (Acute Eye Irritation/Corrosion): A small amount of the test substance is applied to one eye of a test animal (typically a rabbit). The eye is observed for effects on the cornea, iris, and conjunctiva.	To determine the potential of a substance to cause damage to the eye upon contact.

| Flash Point Determination | ASTM D93 (Pensky-Martens Closed-Cup Tester): The substance is heated at a controlled rate in a closed cup. An ignition source is directed into the cup at regular intervals to determine the lowest temperature at which the vapors will ignite. | To determine the flammability hazard of a volatile substance. |

Diagram 3: Experimental Workflow for Toxicity Testing

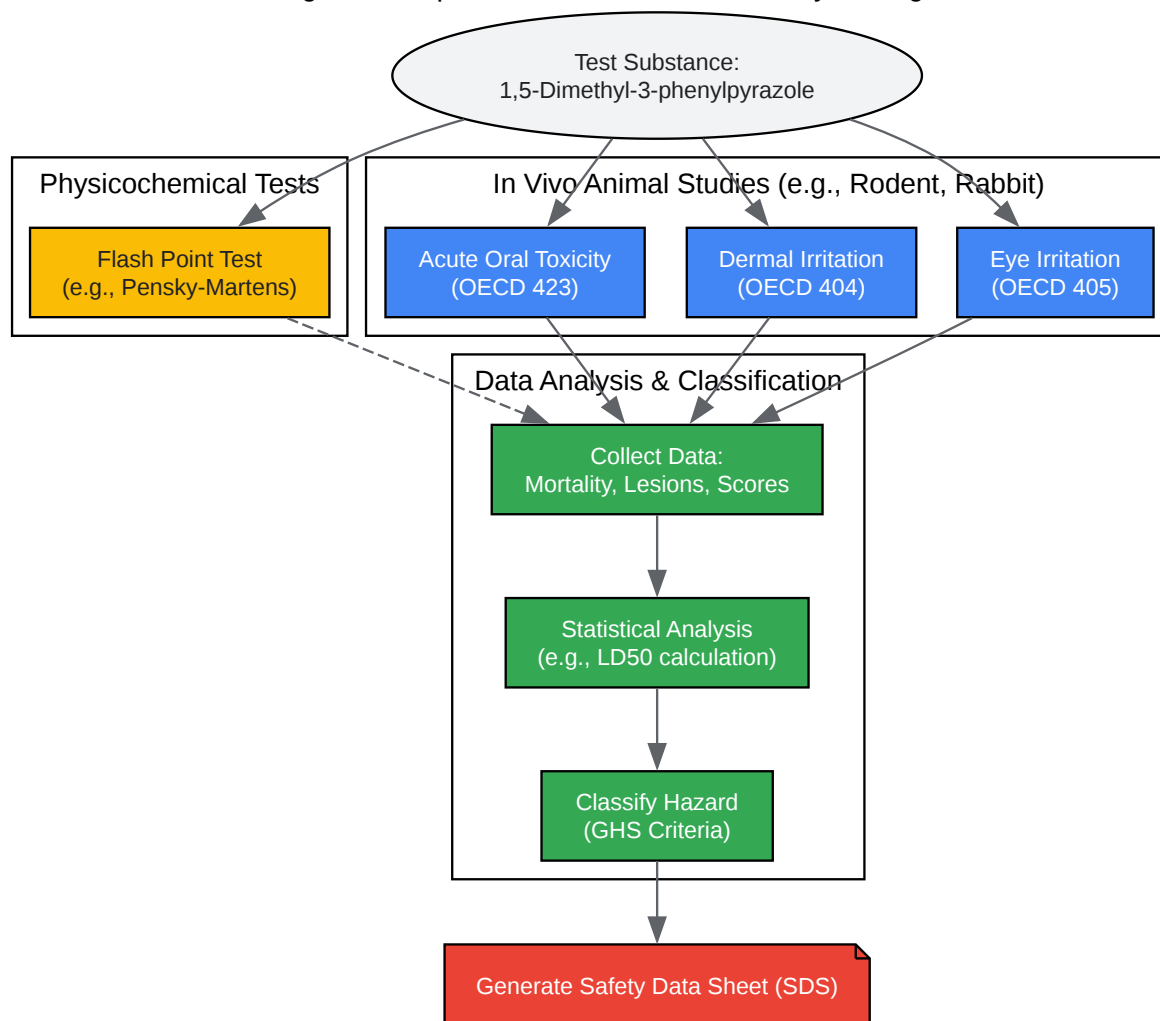
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Diagram 3: Experimental Workflow for Toxicity Testing

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References

- 1. 1,5-dimethyl-3-phenylpyrazole | CAS#:10250-60-9 | Chemsrsc [chemsrc.com]
- 2. dcfinechemicals.com [dcfinechemicals.com]
- 3. sigmaaldrich.com [sigmaaldrich.com]
- 4. Phenylpyrazole (Fipronil) Toxicosis in Animals - Toxicology - MSD Veterinary Manual [msdvetmanual.com]
- 5. Acute Human Self-Poisoning with the N-Phenylpyrazole Insecticide Fipronil –A GABAA-Gated Chloride Channel Blocker - PMC [pmc.ncbi.nlm.nih.gov]
- 6. aksci.com [aksci.com]
- 7. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 8. fishersci.com [fishersci.com]
- 9. fishersci.com [fishersci.com]
- 10. echemi.com [echemi.com]
- 11. fishersci.co.uk [fishersci.co.uk]
- 12. echemi.com [echemi.com]
- 13. fishersci.com [fishersci.com]
- 14. Effects of low-dose subchronic exposure to the phenylpyrazole insecticide fipronil in juvenile mice - PMC [pmc.ncbi.nlm.nih.gov]
- 15. researchgate.net [researchgate.net]
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